

Essential Safety and Disposal Guide for BI-1950

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Compound of Interest

Compound Name: BI-1950

Cat. No.: B12426661

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and step-by-step disposal procedures for the potent LFA-1 (Lymphocyte Function-Associated Antigen-1) inhibitor, **BI-1950**. Adherence to these guidelines is essential for ensuring laboratory safety and proper environmental stewardship.

I. Quantitative Safety Data

While specific quantitative toxicity data for **BI-1950** is not publicly available, data for Lifitegrast, a structurally and functionally similar LFA-1 antagonist, provides context for handling this class of compounds. It is important to note that all laboratory chemicals should be handled with care, assuming they are potentially hazardous.

Parameter	Value	Source
Occupational Exposure Limit (OEL)	No established limit for BI-1950 or Lifitegrast.	[1][2][3]
Acute Toxicity (Oral LD50)	Data not available for BI-1950.	
Acute Toxicity (Inhalation LC50)	Data not available for BI-1950.	
Carcinogenicity	Not identified as a carcinogen by IARC, NTP, or OSHA (data for Lifitegrast).	[1]
Mutagenicity	Not mutagenic in in vitro Ames assay; not clastogenic in in vivo mouse micronucleus assay (data for Lifitegrast).	[4]
Primary Hazards	As a potent biological inhibitor, avoid direct contact, inhalation, and ingestion.	General laboratory best practices

II. Experimental Protocols: Proper Disposal Procedures

The following step-by-step protocol should be followed for the disposal of **BI-1950** and associated materials. The primary principle is to treat all materials that have come into contact with **BI-1950** as hazardous chemical waste.

A. Waste Segregation and Collection

- **Designate a Waste Container:** Use a clearly labeled, leak-proof, and chemically resistant container for all **BI-1950** waste. High-density polyethylene (HDPE) containers are recommended.
- **Labeling:** The container must be labeled as "Hazardous Waste" and should clearly indicate the contents, including "**BI-1950** waste" and any solvents used.

- Types of Waste:
 - Solid Waste: Collect all contaminated solid materials in this container. This includes, but is not limited to:
 - Unused or expired **BI-1950** powder.
 - Contaminated personal protective equipment (PPE) such as gloves and disposable lab coats.
 - Weighing boats, pipette tips, and other disposables that have come into contact with **BI-1950**.
 - Liquid Waste:
 - Collect all solutions containing **BI-1950** in a separate, clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
 - Aqueous and organic solvent waste should be collected separately.
 - Sharps Waste: Any chemically contaminated sharps (e.g., needles, broken glass) must be placed in a designated, puncture-proof sharps container that is also labeled as hazardous chemical waste.

B. Handling and Storage of Waste

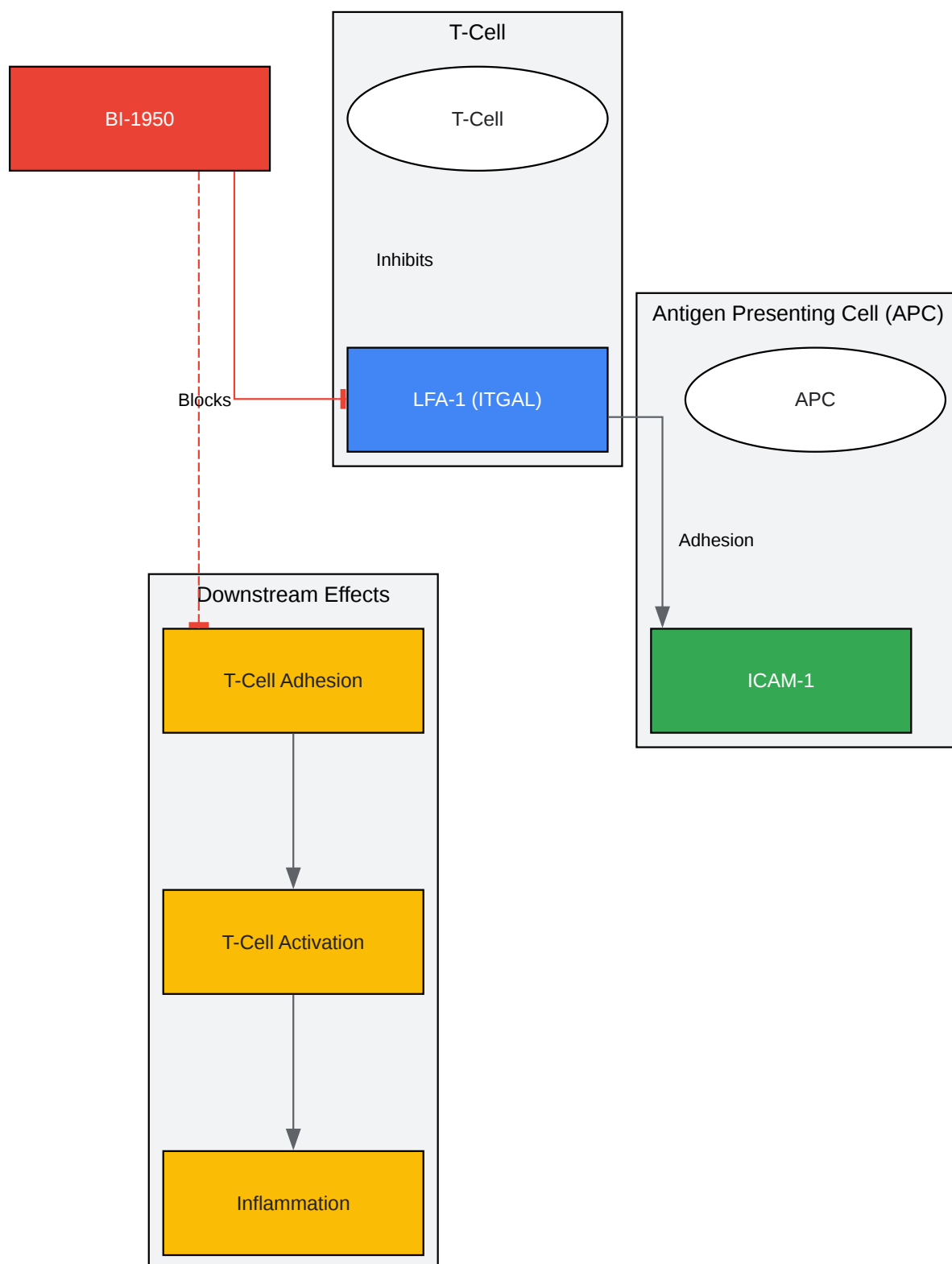
- Container Management: Keep the hazardous waste container securely closed except when adding waste.
- Storage Location: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be away from general lab traffic and incompatible materials.
- Secondary Containment: It is best practice to store liquid waste containers within a secondary containment bin to prevent spills.

C. Final Disposal

- Professional Disposal Service: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.
- Do Not Dispose in General Waste or Drains: Under no circumstances should **BI-1950** or materials contaminated with it be disposed of in the regular trash or poured down the sink.
- Empty Containers: Even "empty" original containers of **BI-1950** should be treated as hazardous waste and disposed of through the certified waste stream, as residual amounts of the potent compound may remain.

III. Signaling Pathway of BI-1950

BI-1950 is a potent inhibitor of the interaction between Lymphocyte Function-Associated Antigen-1 (LFA-1) and Intercellular Adhesion Molecule-1 (ICAM-1). This interaction is a critical component of the immune response, facilitating the adhesion and activation of T-cells.



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